

An In-depth Technical Guide to 5-Amino-2-methylbenzenesulfonamide

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Compound of Interest

Compound Name: 5-Amino-2-methylbenzenesulfonamide

Cat. No.: B032415

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This document provides a comprehensive overview of the fundamental physicochemical properties of **5-Amino-2-methylbenzenesulfonamide**, a key intermediate in various synthetic pathways. The information is tailored for researchers, scientists, and professionals engaged in drug development and chemical synthesis.

Physicochemical Data Summary

The core molecular attributes of **5-Amino-2-methylbenzenesulfonamide** are summarized in the table below for quick reference and comparison.

Parameter	Value	Citations
Molecular Formula	C7H10N2O2S	[1][2][3][4][5]
Molecular Weight	186.23 g/mol	[1][2][3][4][6]
CAS Number	6973-09-7	[1][2][3]

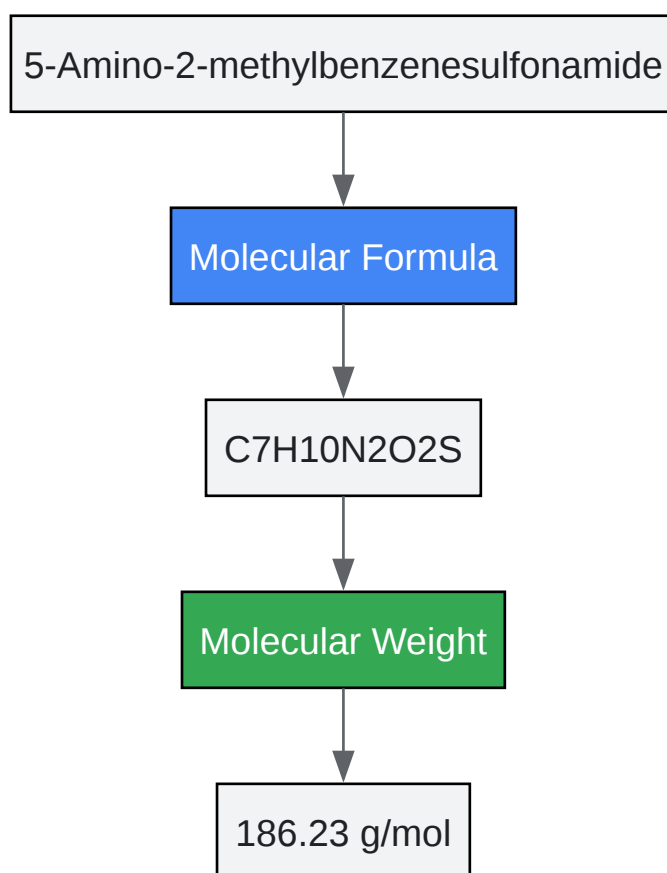
Experimental Protocols

Detailed experimental methodologies for determining the properties cited in this guide can be found in the referenced scientific literature. The molecular weight is computed based on the isotopic masses and their natural abundance.[1] The crystal structure and molecular geometry

have been elucidated using X-ray crystallography, with detailed parameters available in publications such as Acta Crystallographica Section E: Structure Reports Online.

Logical Relationship Diagram

The following diagram illustrates the hierarchical relationship between the chemical name, its empirical formula, and its calculated molecular weight.



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Caption: Relationship between chemical identity and properties.

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References

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